

Application Notes and Protocols: 2-hydroxy-4-isopropenylcyclohexane-1-carbonyl-CoA

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Compound of Interest

Compound Name: 2-hydroxy-4-isopropenylcyclohexane-1-carbonyl-CoA

Cat. No.: B1244060

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A comprehensive search for experimental applications of **2-hydroxy-4-isopropenylcyclohexane-1-carbonyl-CoA** has yielded limited publicly available data. As such, detailed application notes and experimental protocols for its specific use are not available at this time.

While information regarding the direct experimental applications of **2-hydroxy-4-isopropenylcyclohexane-1-carbonyl-CoA** is scarce, this document provides a summary of its known chemical properties and classifications based on available data. This information may serve as a foundational reference for researchers interested in exploring the potential applications of this compound.

Chemical Identity and Properties

2-hydroxy-4-isopropenylcyclohexane-1-carbonyl-CoA is chemically classified as a 3-hydroxyacyl-CoA. It is the result of the formal condensation of the thiol group of coenzyme A with the carboxyl group of 2-hydroxy-4-isopropenylcyclohexane-1-carboxylic acid.^[1] It has been identified as a mouse metabolite.^[1]

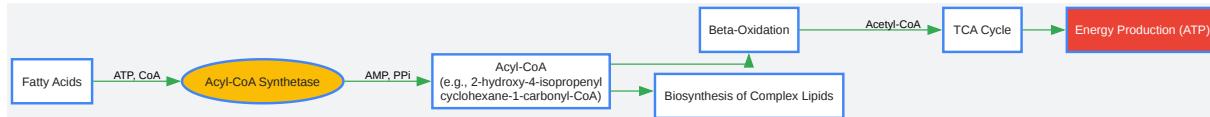
Table 1: Chemical Identifiers and Properties

| Property | Value | Source |
|-------------------|---|---------------------|
| Molecular Formula | C31H50N7O18P3S | PubChem |
| IUPAC Name | S-[2-[3-[(2R)-4- [[[(2R,3S,4R,5R)-5-(6- aminopurin-9-yl)-4-hydroxy-3- phosphonooxyoxolan-2- yl]methoxy- hydroxyphosphoryl]oxy- hydroxyphosphoryl]oxy-2- hydroxy-3,3- dimethylbutanoyl]amino]propa- noylamino]ethyl] 2-hydroxy-4- prop-1-en-2-ylcyclohexane-1- carbothioate | PubChem |
| PubChem CID | 9543316 | [1] |
| ChEBI ID | CHEBI:29473 | [1] |
| KEGG ID | C11934 | [1] |
| LIPID MAPS ID | LMFA07050178 | [1] |

Potential Areas of Research

Given its classification as a fatty acyl-CoA, **2-hydroxy-4-isopropenylcyclohexane-1-carbonyl-CoA** could potentially be involved in various metabolic pathways. Research into its synthesis, degradation, and interaction with enzymes could elucidate its biological role.

Diagram 1: General Acyl-CoA Metabolism



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Caption: General overview of fatty acyl-CoA metabolism.

Experimental Protocols:

Due to the absence of specific experimental data for **2-hydroxy-4-isopropenylcyclohexane-1-carbonyl-CoA**, detailed protocols cannot be provided. Researchers interested in studying this molecule may consider general methodologies for the analysis of acyl-CoAs, such as:

- Liquid Chromatography-Mass Spectrometry (LC-MS): For the detection and quantification of the compound in biological samples.
- Enzyme Assays: To identify and characterize enzymes that may synthesize or degrade **2-hydroxy-4-isopropenylcyclohexane-1-carbonyl-CoA**.
- Metabolic Labeling Studies: Using stable isotopes to trace the metabolic fate of the isopropenylcyclohexane moiety.

Further research is required to determine the specific biological functions and potential applications of **2-hydroxy-4-isopropenylcyclohexane-1-carbonyl-CoA**. The information presented here serves as a starting point for future investigations.

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References

- 1. 2-hydroxy-4-isopropenylcyclohexane-1-carbonyl-CoA | C31H50N7O18P3S | CID 9543316 - PubChem [pubchem.ncbi.nlm.nih.gov]
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